

3-(Benzylamino)propanenitrile molecular structure and formula

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Compound of Interest

Compound Name: 3-(Benzylamino)propanenitrile

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An In-depth Technical Guide to 3-(Benzylamino)propanenitrile

This technical guide provides a comprehensive overview of the molecular structure, chemical formula, and physical properties of **3-(Benzylamino)propanenitrile**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document includes a compilation of quantitative data, a detailed experimental protocol for its synthesis, and visualizations of its molecular structure and a general experimental workflow.

Molecular Structure and Formula

3-(Benzylamino)propanenitrile is a chemical compound with the molecular formula $C_{10}H_{12}N_2$.^[1] Its linear formula is $C_6H_5CH_2NHCH_2CH_2CN$. The molecule features a benzyl group attached to a secondary amine, which is in turn connected to a propanenitrile moiety.

Molecular Identifiers:

- IUPAC Name: **3-(benzylamino)propanenitrile**^[2]
- CAS Number: 706-03-6
- Molecular Weight: 160.22 g/mol

- SMILES String: N#CCCNCC1CCCCC1
- InChI Key: MWTGBAURSCEGSL-UHFFFAOYSA-N

Quantitative Data Summary

The following table summarizes the key quantitative physical and chemical properties of **3-(Benzylamino)propanenitrile**.

Property	Value	Source(s)
Molecular Formula	C10H12N2	[1]
Molecular Weight	160.22 g/mol	
Density	1.024 g/mL at 25 °C	[1]
Boiling Point	301.4 °C at 760 mmHg	[3]
Melting Point	70 °C	[3] [1]
Flash Point	> 110 °C (> 230 °F)	[3]
Refractive Index	n _{20/D} 1.5308	
Vapor Pressure	0.0±0.6 mmHg at 25°C (Predicted)	[3]

Experimental Protocols

Synthesis of **3-(Benzylamino)propanenitrile**:

A common method for the synthesis of **3-(Benzylamino)propanenitrile** involves the Michael addition of benzylamine to acrylonitrile.[\[1\]](#) A generalized procedure is described below, based on similar amine addition reactions.[\[4\]](#)[\[5\]](#)

Materials:

- Benzylamine
- Acrylonitrile

- Yttrium Nitrate (catalyst)
- Methanol (solvent)
- Ethyl acetate
- Water
- Anhydrous Sodium Sulfate (Na₂SO₄)

Procedure:

- In a round-bottom flask under atmospheric conditions, a mixture of benzylamine (1.0 equivalent) and acrylonitrile (2.0 equivalents) is prepared in methanol.
- A catalytic amount (e.g., 10 mol%) of Yttrium Nitrate is added to the mixture.
- The reaction mixture is stirred at room temperature for a specified period (e.g., 72 hours), with the progress monitored by thin-layer chromatography (TLC).[5]
- Upon completion, the reaction mixture is diluted with water and extracted with ethyl acetate (3 x 15 mL).[5]
- The combined organic layers are dried over anhydrous Na₂SO₄.[5]
- The solvent is removed under reduced pressure.
- The crude product is then purified by column chromatography on silica gel using an appropriate eluent system (e.g., 5% ethyl acetate in petroleum ether) to yield the pure 3-(phenylamino)propanenitrile.[5]

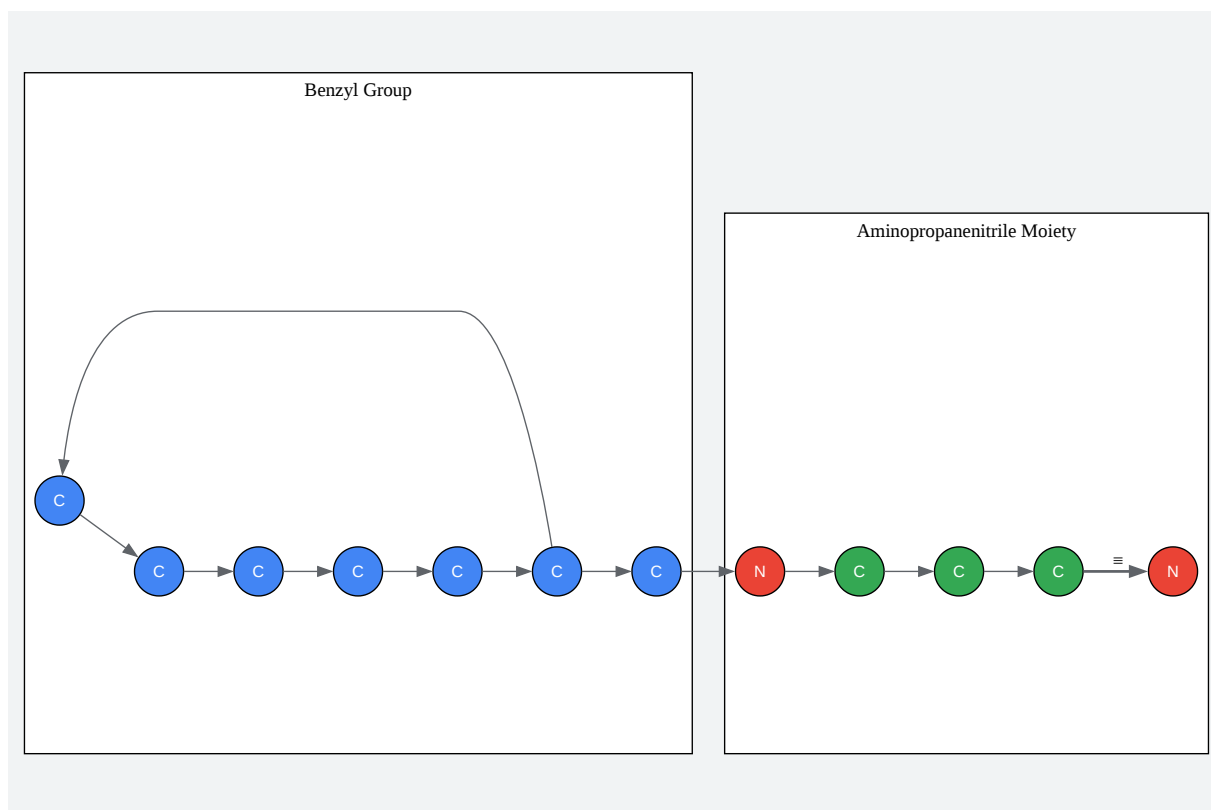
Characterization: The structure and purity of the synthesized **3-(Benzylamino)propanenitrile** can be confirmed using various spectroscopic techniques, including:

- ¹H NMR (Proton Nuclear Magnetic Resonance): To identify the chemical environment of the hydrogen atoms.

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): To determine the types of carbon atoms present in the molecule.[6][7]
- FTIR (Fourier-Transform Infrared Spectroscopy): To identify the functional groups, such as the nitrile ($\text{C}\equiv\text{N}$) and amine (N-H) stretches.[2]
- Mass Spectrometry (MS): To confirm the molecular weight.

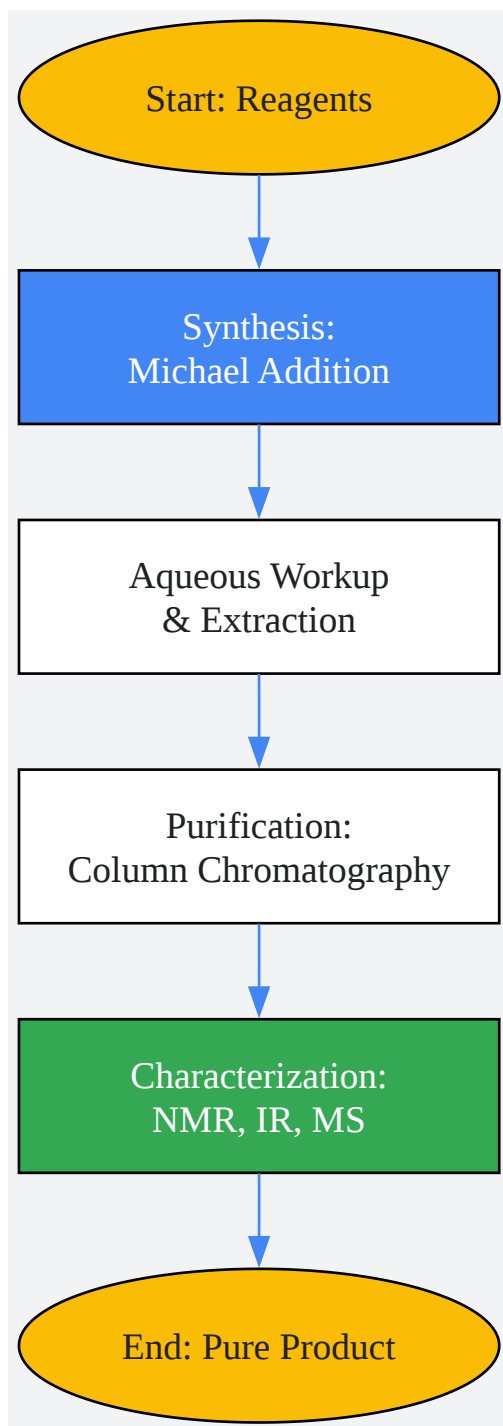
Visualizations

The following diagrams illustrate the molecular structure of **3-(Benzylamino)propanenitrile** and a typical experimental workflow for its synthesis and characterization.



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Caption: Molecular structure of **3-(Benzylamino)propanenitrile**.



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Caption: General workflow for synthesis and characterization.

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